

CH6953755 solubility issues in aqueous buffer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CH6953755

Cat. No.: B2695209

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Technical Support Center: CH6953755

Welcome to the technical support center for **CH6953755**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility and handling of **CH6953755** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **CH6953755** and what is its mechanism of action?

CH6953755 is a potent, orally active, and selective inhibitor of YES1 kinase, a member of the SRC family of protein tyrosine kinases, with an IC₅₀ of 1.8 nM.[1][2][3] By inhibiting YES1 kinase, **CH6953755** can suppress tumor growth in cancers that have YES1 gene amplification.[4][5] The anti-tumor activity of **CH6953755** is linked to the downstream regulation of the Yes-associated protein 1 (YAP1), a key component in a signaling pathway that controls cell proliferation.[4][5]

Q2: What are the common causes of poor aqueous solubility for small molecules like **CH6953755**?

Poor aqueous solubility is a common challenge for many small molecule inhibitors used in research and drug development.[6][7] Several key factors contribute to this issue:

- High Lipophilicity (Hydrophobicity): Molecules with a high partition coefficient (logP) tend to be less soluble in water as they favor non-polar, lipid-like environments.[8]

- **Crystal Lattice Energy:** A stable and strong crystal structure requires a significant amount of energy to break apart, which can lead to lower solubility.[8]
- **Molecular Structure:** The planarity and symmetry of a molecule can influence how it packs in a solid state, affecting its solubility. Disrupting this planarity can sometimes improve solubility. [9][10]
- **pH-Dependent Solubility:** For ionizable compounds, their solubility can be highly dependent on the pH of the aqueous solution.[8]

Q3: I am observing precipitation when I dilute my **CH6953755** DMSO stock solution into an aqueous buffer. What is happening?

This is a common phenomenon known as "precipitation upon dilution".[8] Dimethyl sulfoxide (DMSO) is a powerful organic solvent that can dissolve many lipophilic compounds like **CH6953755** at high concentrations.[8] However, when this concentrated DMSO stock is introduced into an aqueous buffer, the local concentration of **CH6953755** can momentarily exceed its solubility limit in the mixed solvent system, causing it to precipitate out of the solution.[8]

Troubleshooting Guide: Solubility Issues with **CH6953755**

This guide provides a systematic approach to addressing solubility challenges with **CH6953755** in your experiments.

Initial Solubility Assessment

CH6953755 is practically insoluble in water but has high solubility in DMSO.[2] It is crucial to start with a high-quality, anhydrous (moisture-free) DMSO to prepare your stock solution, as absorbed moisture can reduce the solubility of the compound.[2]

Recommended Solvents and Stock Solutions

The following table summarizes the solubility of **CH6953755** in various solvents.

Solvent	Maximum Concentration
DMSO	100 mg/mL (180.98 mM)
Ethanol	4 mg/mL
Water	Insoluble

Data sourced from MedChemExpress and Selleck Chemicals.[\[1\]](#)[\[2\]](#)

For optimal results, prepare a high-concentration stock solution in fresh, anhydrous DMSO. If you notice any precipitation or phase separation during preparation, gentle heating and/or sonication can be used to aid dissolution.[\[1\]](#)

Working Solution Preparation for In Vitro Assays

Direct dilution of a concentrated DMSO stock into your final aqueous buffer is likely to cause precipitation. To avoid this, a serial dilution approach or the use of co-solvents is recommended.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh out the desired amount of solid **CH6953755** powder (Molecular Weight: 552.55 g/mol).
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 5.5255 mg of **CH6953755** in 1 mL of DMSO.
- **Mixing:** Vortex the solution until the compound is completely dissolved. Gentle warming or sonication may be applied if necessary.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term stability.[\[2\]](#)

Protocol 2: Preparation of an Aqueous Working Solution using Co-solvents

For cell-based assays and other in vitro experiments, it is crucial to keep the final concentration of organic solvents low to avoid toxicity. The following are examples of formulations that can be used to prepare a working solution of **CH6953755**.

Formulation A: Using PEG300 and Tween-80

This protocol yields a clear solution of at least 2.08 mg/mL.[\[1\]](#)

- Start with a concentrated stock solution of **CH6953755** in DMSO (e.g., 20.8 mg/mL).
- In a sterile tube, add 100 μ L of the DMSO stock solution.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is clear.
- Add 450 μ L of saline to bring the final volume to 1 mL.

Formulation B: Using SBE- β -CD

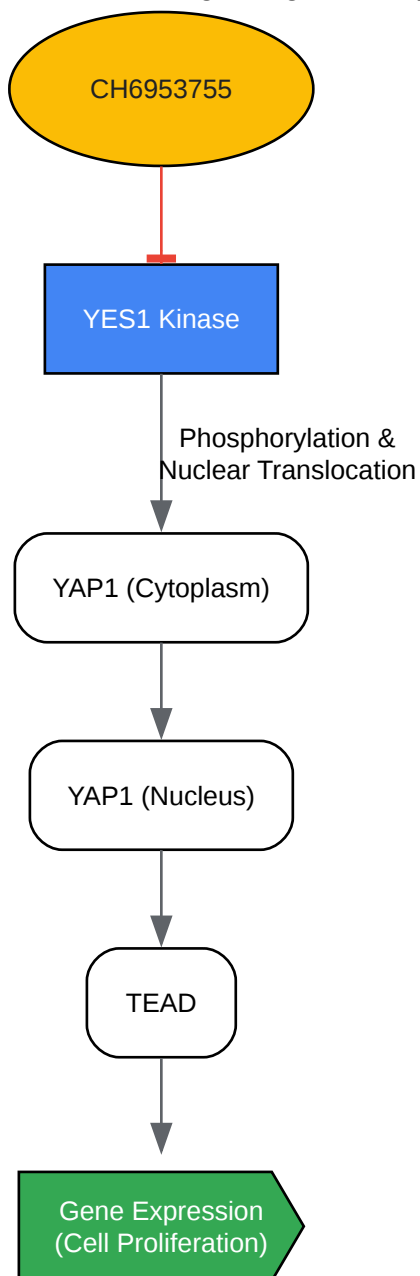
This protocol also yields a clear solution of at least 2.08 mg/mL.[\[1\]](#)

- Prepare a 20% (w/v) solution of SBE- β -CD in saline.
- Start with a concentrated stock solution of **CH6953755** in DMSO (e.g., 20.8 mg/mL).
- In a sterile tube, add 100 μ L of the DMSO stock solution.
- Add 900 μ L of the 20% SBE- β -CD in saline solution and mix thoroughly.

Visualizations

Signaling Pathway of **CH6953755** Inhibition

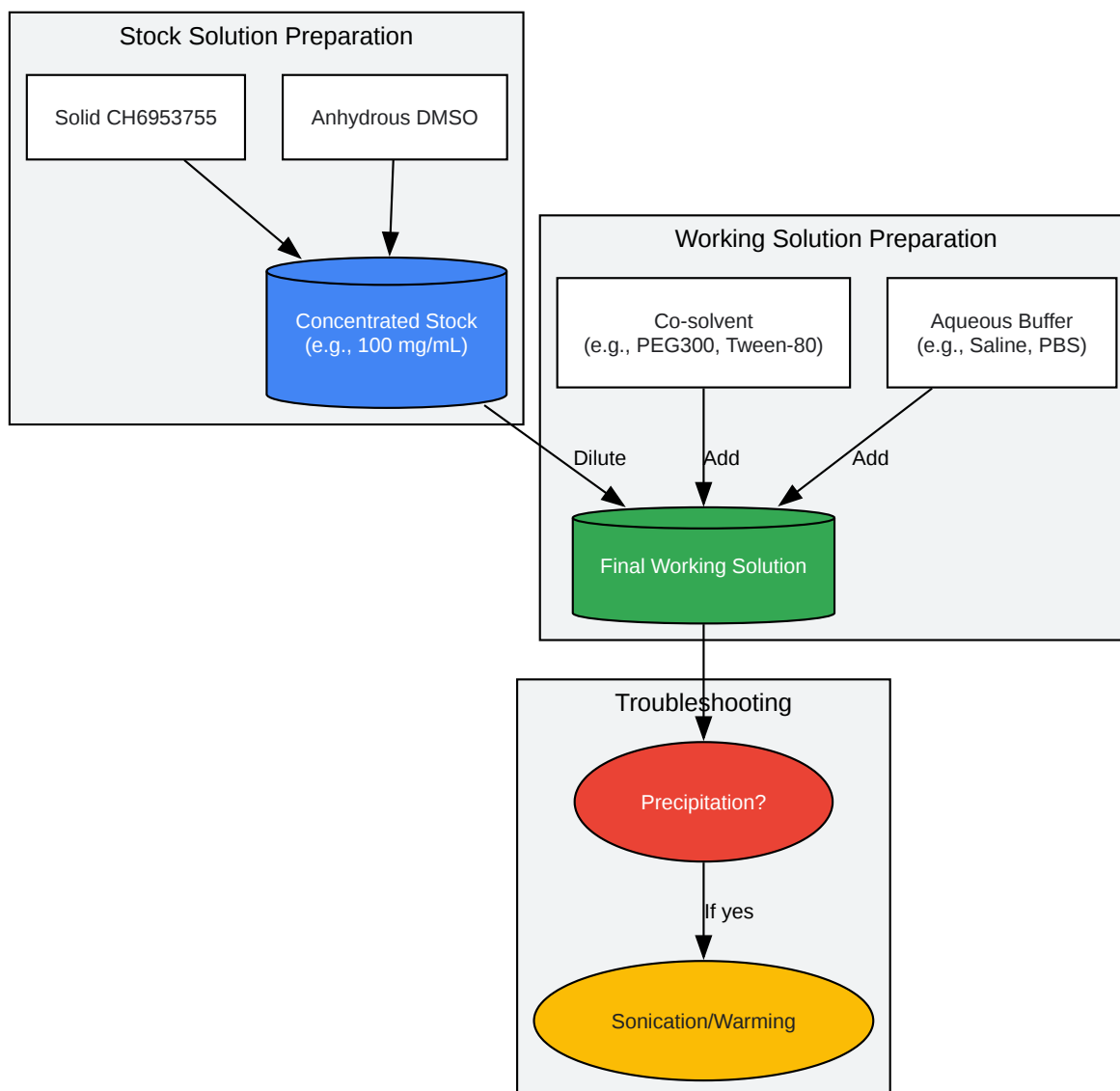
CH6953755 Signaling Pathway

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Caption: **CH6953755** inhibits YES1, preventing YAP1 translocation and subsequent gene expression.

Experimental Workflow for Preparing Aqueous Working Solutions

Workflow for Preparing Aqueous Working Solutions

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Caption: A general workflow for preparing aqueous working solutions of **CH6953755**.

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- To cite this document: BenchChem. [CH6953755 solubility issues in aqueous buffer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2695209#ch6953755-solubility-issues-in-aqueous-buffer]

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